

storing L-Idose-13C-1 stable isotope

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Compound Focus: L-Idose-13C-1

Cat. No.: S12876312

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Storage & Handling Specifications

The key specifications for storing and handling L-Idose-1-13C are summarized in the table below.

Specification	Detail
Storage Temperature	2-8°C (Refrigerated conditions) [1]
Chemical Form	Supplied as an aqueous solution [2]
Molecular Formula	$^{13}\text{C}_5\text{H}_{12}\text{O}_6$ [2]
Molecular Weight	181.15 g/mol [1] [2]

Frequently Asked Questions

- **What is the recommended storage condition for L-Idose-1-13C?** The product must be stored under refrigerated conditions between 2°C and 8°C. Do not freeze [1].
- **In what form is L-Idose-1-13C supplied?** It is supplied as an aqueous solution, ready for use [2].
- **Is L-Idose-1-13C chiral?** Yes. L-Idose is a monosaccharide sugar with multiple stereocenters, making it a chiral molecule [3].

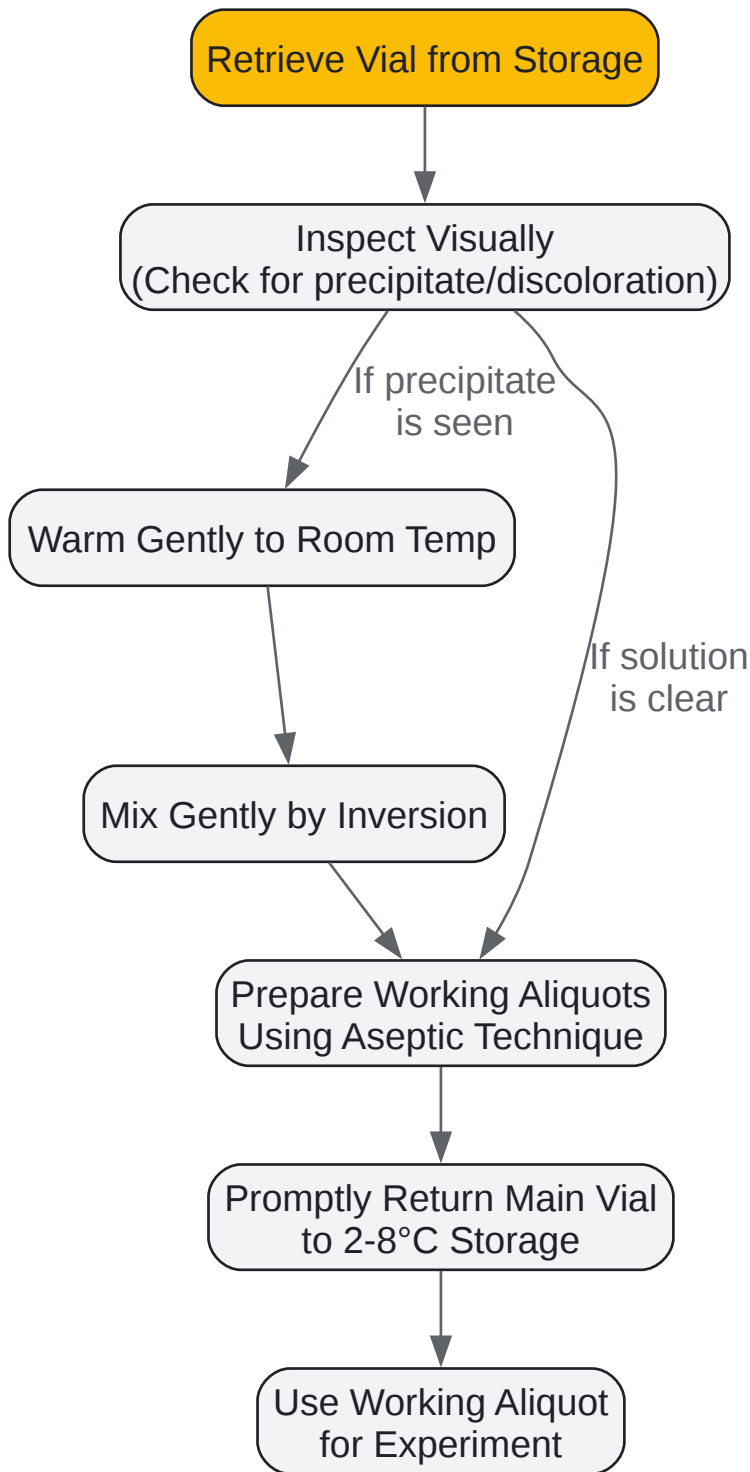
Troubleshooting Guide

Here are solutions to common problems you might encounter.

- **Problem: Precipitate formation in the solution.**
 - **Possible Cause:** The aqueous solution may have been exposed to temperatures below the recommended storage range or stored for an extended period.
 - **Solution:** Gently warm the vial to room temperature and mix thoroughly. Inspect visually to ensure the precipitate has fully re-dissolved and the solution is clear before use.
- **Problem: Suspected degradation or loss of potency.**
 - **Possible Cause:** Exposure to elevated temperatures, bacterial contamination in the aqueous solution, or storage beyond the viable shelf life.
 - **Solution:** For critical experiments, it is highly recommended to use a fresh aliquot. Practice strict aseptic technique when handling the solution to prevent contamination.
- **Problem: Low signal or unexpected results in mass spectrometry.**
 - **Possible Cause 1:** Incorrect calculation of the molecular weight in experimental setups. Remember to account for the ^{13}C atom.
 - **Solution:** Use the correct molecular weight of **181.15 g/mol** for all molarity and concentration calculations [1] [2].
 - **Possible Cause 2:** Chemical interference or improper sample preparation.
 - **Solution:** Ensure your metabolite extraction and derivatization protocols are optimized for sugars and are compatible with your LC-MS or GC-MS system.

Experimental Workflow for Handling

The following diagram outlines a general workflow for handling L-Idose-1- ^{13}C to ensure stability and experimental integrity.



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Key Applications & Background

L-Idose-1-13C is a stable isotope-labeled compound. Its primary application in research is as an isotopic tracer, particularly in the field of **Stable Isotope-Resolved Metabolomics (SIRM)** [4]. Researchers use it to:

- Elucidate metabolic pathways and their fluxes within biological systems.
- Study the role of specific sugars in complex biochemical networks, such as glycosylation or the synthesis of structural components like dermatan sulfate and heparan sulfate [1].

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References

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